

# Essential Safety and Logistical Information for Handling 4-Nitrobenzenesulfonamide

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## Compound of Interest

Compound Name: 4-Nitrobenzenesulfonamide

Cat. No.: B188996

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **4-Nitrobenzenesulfonamide** (CAS No. 6325-93-5), including a detailed operational plan and disposal guidelines.

**Chemical Profile:** **4-Nitrobenzenesulfonamide** is a light yellow to beige crystalline powder. It is utilized as an organic intermediate in medicinal chemistry and organic synthesis.

**Hazards:** This chemical is classified as hazardous.<sup>[1]</sup> It can cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[2][3]</sup> It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.

## Quantitative Data

| Property                     | Value                                    | Source |
|------------------------------|--|--------|
| CAS Number                   | 6325-93-5                                | [1][2] |
| Molecular Formula            | C6H6N2O4S                                | [2]    |
| Molecular Weight             | 202.19 g/mol                             |        |
| Appearance                   | Light yellow to beige crystalline powder |        |
| Melting Point                | 178-180 °C                               |        |
| Signal Word                  | Warning                                  | [2][3] |
| Hazard Classifications       | Skin Irrit. 2, Eye Irrit. 2, STOT SE 3   |        |
| Occupational Exposure Limits | No data available                        | [4]    |

## Personal Protective Equipment (PPE)

A crucial aspect of safely handling **4-Nitrobenzenesulfonamide** is the consistent and correct use of Personal Protective Equipment (PPE). The following table outlines the recommended PPE for various levels of protection.

| PPE Category           | Item  | Specifications   |
|------------------------|---|--|
| Eye & Face Protection  | Safety glasses with side shields or goggles | Must be worn at all times in the laboratory. A face shield is recommended if there is a risk of splashing or dust generation.[5]                                 |
| Hand Protection        | Chemical-resistant gloves                   | Nitrile, butyl rubber, or other impervious gloves are suitable. [4][6] Gloves must be inspected before use and removed with care to avoid skin contamination.[2] |
| Body Protection        | Laboratory coat                             | Should be fully buttoned. Fire/flame resistant and impervious clothing is recommended.[4]  |
| Respiratory Protection | Dust mask or respirator                     | A NIOSH-approved particulate respirator (e.g., N95) should be used if dust formation is likely or if exposure limits are exceeded.[5]                            |

## Operational Plan for Safe Handling

A systematic approach is essential for the safe handling of **4-Nitrobenzenesulfonamide** from receipt to disposal.

### 1. Preparation and Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust particles.[5]
- Ensure that an eyewash station and a safety shower are readily accessible.[5]
- Have a chemical spill kit available in the immediate work area.[5]

- Review the Safety Data Sheet (SDS) for **4-Nitrobenzenesulfonamide** before starting any work.[\[5\]](#)

## 2. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[4\]](#)[\[5\]](#)
- Wear the appropriate PPE as detailed in the table above.
- Use non-sparking tools to prevent ignition.[\[4\]](#)

## 3. Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[4\]](#)

## 4. Spill Response:

- In case of a spill, evacuate personnel to a safe area.[\[4\]](#)
- Remove all sources of ignition.[\[4\]](#)
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Dampening the material with water can help prevent dusting.[\[5\]](#)
- Collect the spilled material in a suitable, closed, and labeled container for disposal.[\[4\]](#)[\[7\]](#)
- Prevent the chemical from entering drains.[\[4\]](#)

# Disposal Plan

The disposal of **4-Nitrobenzenesulfonamide** must adhere to all federal, state, and local regulations for hazardous waste.

## 1. Waste Collection:

- Collect waste in a sturdy, leak-proof, and clearly labeled container.[\[8\]](#)

- Do not mix with other waste streams unless compatibility is confirmed.

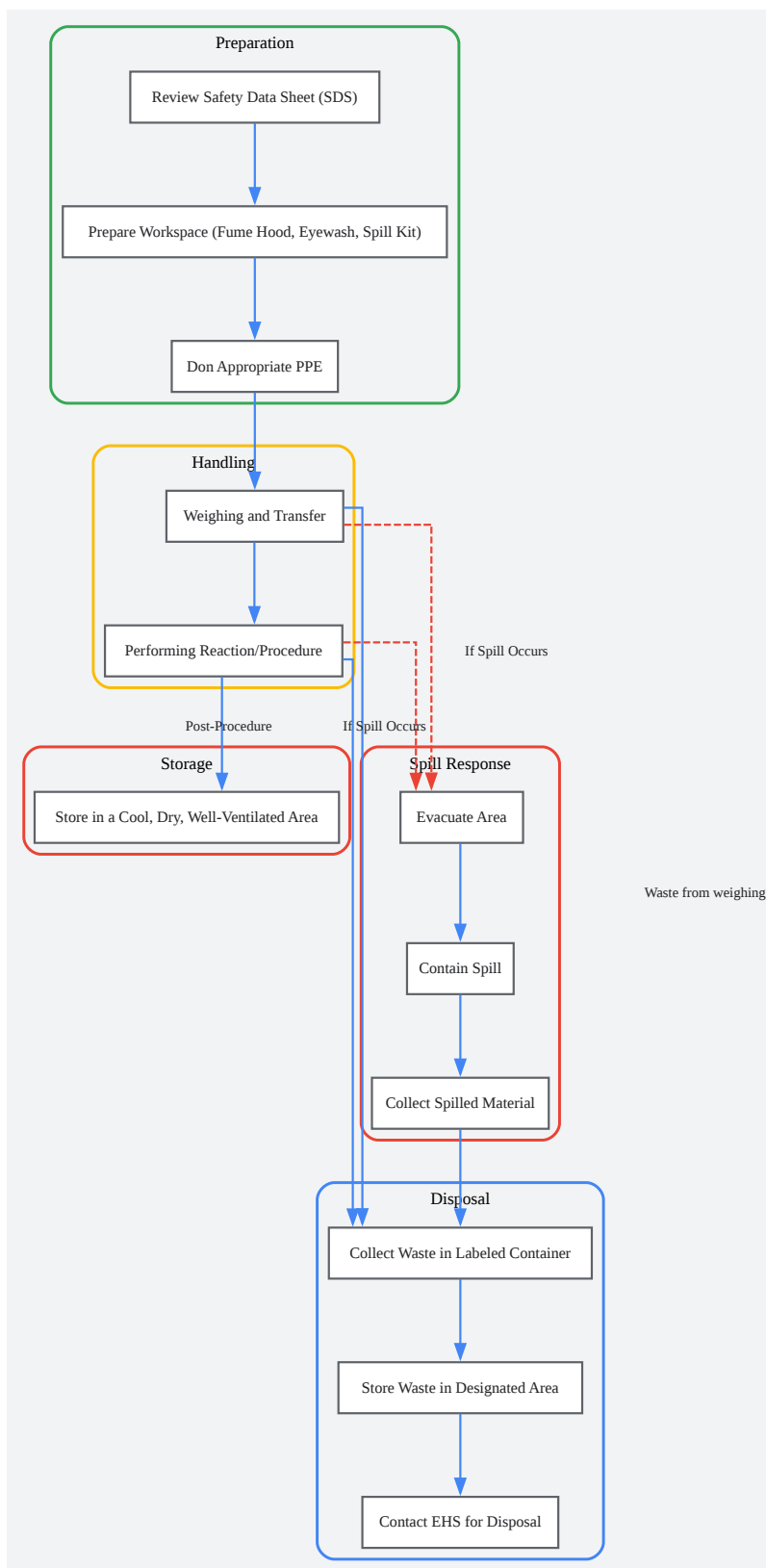
## 2. Storage of Waste:

- Store waste containers with caps tightly sealed in a designated and properly ventilated area.  
[8]
- Segregate from incompatible materials.[8]

## 3. Professional Disposal:

- Waste is classified as hazardous.[2]
- Arrange for disposal through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4][7]
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for pickup.[7]

# Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **4-Nitrobenzenesulfonamide**.

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